Fluphenazine S,S-dioxide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Fluphenazine S,S-dioxide*
CAS No.:	*1476-79-5*
Cat. No.:	*B580002*

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This technical guide provides an in-depth exploration of **Fluphenazine S,S-dioxide**, a significant metabolite of the potent antipsychotic drug Fluphenazine. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical identity, pharmacological relevance, synthesis, and analytical methodologies pertinent to this compound.

Core Identification and Chemical Properties

Fluphenazine S,S-dioxide is a key oxidation product of Fluphenazine. Understanding its fundamental properties is crucial for any scientific investigation.

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Property	Value	Source
Chemical Name	2-[4-[3-[5,5-dioxido-2-(trifluoromethyl)-10H-phenothiazin-10-yl]propyl]piperazin-1-yl]ethanol	
CAS Number	72941445	
Molecular Formula	C22H26F3N3O3S	[1]
Molecular Weight	469.52 g/mol	

A related compound, Fluphenazine Decanoate S-Oxide, which is the S-oxide of the decanoate ester prodrug of Fluphenazine, has the CAS number 64610-50-0.[2][3] It is essential to distinguish between these two entities in research and procurement.

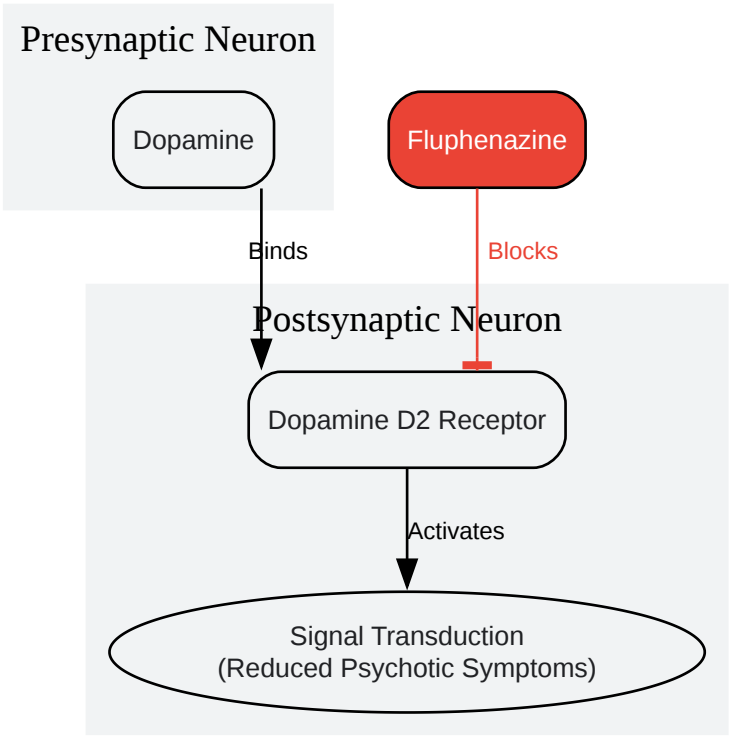
Pharmacological Context: The Significance of a Metabolite

Fluphenazine is a first-generation (typical) antipsychotic of the phenothiazine class, primarily used in the management of schizophrenia and other psychotic disorders.[4][5] Its therapeutic effects are attributed to its potent antagonism of dopamine D2 receptors in the mesolimbic pathways of the brain.[6][7]

The metabolism of Fluphenazine is extensive, occurring mainly in the liver via enzymes such as the cytochrome P450 system, particularly CYP2D6.[6][8] Metabolic pathways include oxidation, dehydrogenation, demethylation, and glucuronidation.[8] Oxidation of the sulfur atom in the phenothiazine ring is a key metabolic step, leading to the formation of Fluphenazine S-oxide and subsequently the S,S-dioxide. While the parent drug, Fluphenazine, is the primary active moiety, its metabolites may also possess pharmacological activity and contribute to the overall therapeutic and side-effect profile.

Mechanism of Action of the Parent Compound: Fluphenazine

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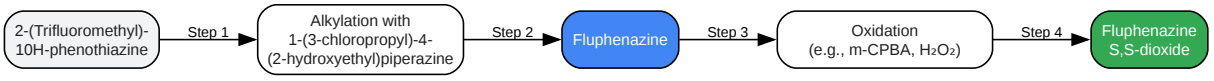
Caption: Dopaminergic pathway and Fluphenazine's antagonistic action.

Synthesis and Formation

Fluphenazine S,S-dioxide is primarily formed through the metabolic oxidation of Fluphenazine. In a laboratory setting, it can be synthesized by the controlled oxidation of Fluphenazine.

Conceptual Synthesis Workflow

The synthesis of Fluphenazine itself involves a multi-step process, often starting from 2-(trifluoromethyl)-10H-phenothiazine.[9][10][11] The subsequent oxidation to the S,S-dioxide can be achieved using strong oxidizing agents.



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